

Technical Guide: Certificate of Analysis for Sudan Red 7B-d5

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Compound of Interest

Compound Name: Sudan red 7B-d5

Cat. No.: B15558912

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the typical data and methodologies associated with a Certificate of Analysis (CoA) for the isotopically labeled compound, **Sudan Red 7B-d5**. This document is intended to serve as a detailed reference for researchers utilizing this compound in analytical and developmental studies.

Core Data Summary

The following table summarizes the key quantitative and qualitative data typically presented in a Certificate of Analysis for **Sudan Red 7B-d5**.

Parameter	Specification	Method Reference
Identity		
IUPAC Name	N-(ethyl-d5)-1-((4-(phenyldiazenyl)phenyl)diazonyl)naphthalen-2-amine	Nomenclature Standard
CAS Number	Not available for deuterated form	-
Molecular Formula	C ₂₄ H ₁₆ D ₅ N ₅	Mass Spectrometry
Molecular Weight	384.49 g/mol	Mass Spectrometry
Purity		
Purity by HPLC	≥96.0%	HPLC-UV
Physical Properties		
Appearance	Dark red powder	Visual Inspection
Melting Point	130 °C (decomposes)	USP <741>
Solubility	Soluble in acetone, DMF, and DMSO	Internal Method
Spectroscopic Data		
UV/Vis λ _{max}	525 nm	UV/Vis Spectroscopy
Mass Spectrum	Conforms to structure	Mass Spectrometry
¹ H-NMR Spectrum	Conforms to structure	NMR Spectroscopy

Experimental Protocols

Detailed methodologies for the key analytical tests performed are outlined below. These protocols are representative of standard procedures for the quality control of chemical reference standards.

High-Performance Liquid Chromatography (HPLC) for Purity Assessment

- Objective: To determine the purity of **Sudan Red 7B-d5** by separating it from any potential impurities.
- Instrumentation: A standard HPLC system equipped with a UV-Vis detector.
- Chromatographic Conditions:
 - Column: C18 reverse-phase column (e.g., 4.6 x 250 mm, 5 μ m).
 - Mobile Phase: A gradient of acetonitrile and water.
 - Flow Rate: 1.0 mL/min.
 - Detection Wavelength: 520 nm.
 - Injection Volume: 10 μ L.
 - Column Temperature: 35 $^{\circ}$ C.
- Sample Preparation: A stock solution of the sample is prepared in acetonitrile at a concentration of approximately 1 mg/mL. This is further diluted to a working concentration suitable for HPLC analysis.
- Data Analysis: The peak area of **Sudan Red 7B-d5** is compared to the total area of all peaks in the chromatogram to calculate the percentage purity.

Mass Spectrometry (MS) for Identity Confirmation

- Objective: To confirm the molecular weight and structure of **Sudan Red 7B-d5**.
- Instrumentation: A mass spectrometer, often coupled with a liquid chromatography system (LC-MS).
- Ionization Technique: Electrospray Ionization (ESI) in positive mode is typically used.

- **Data Acquisition:** The instrument is set to scan for the expected mass-to-charge ratio (m/z) of the protonated molecule $[M+H]^+$.
- **Sample Preparation:** The sample is prepared as a dilute solution in a suitable solvent like acetonitrile or methanol.
- **Data Analysis:** The resulting mass spectrum is analyzed to confirm the presence of the parent ion corresponding to the molecular weight of **Sudan Red 7B-d5**.

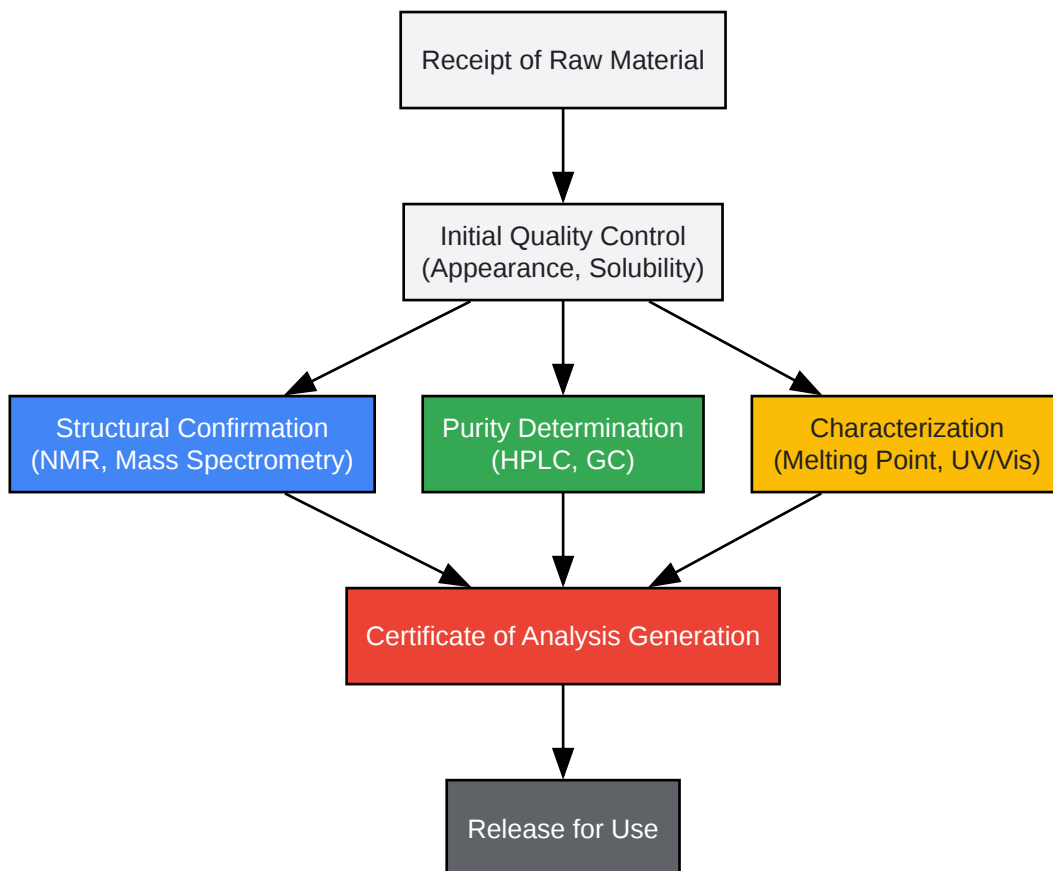
Nuclear Magnetic Resonance (NMR) Spectroscopy for Structural Elucidation

- **Objective:** To confirm the chemical structure and isotopic labeling of **Sudan Red 7B-d5**.
- **Instrumentation:** A high-field NMR spectrometer (e.g., 400 MHz or higher).
- **Solvent:** Deuterated chloroform ($CDCl_3$) or deuterated dimethyl sulfoxide ($DMSO-d_6$).
- **Experiment:** A standard proton (1H) NMR experiment is performed.
- **Data Analysis:** The 1H -NMR spectrum is analyzed for the characteristic chemical shifts and coupling patterns of the protons in the Sudan Red 7B molecule. The absence of signals corresponding to the ethyl group protons confirms the deuteration at this position.

Visualizations

The following diagrams illustrate a typical workflow for the certification of a chemical reference standard and a simplified representation of a potential analytical pathway.

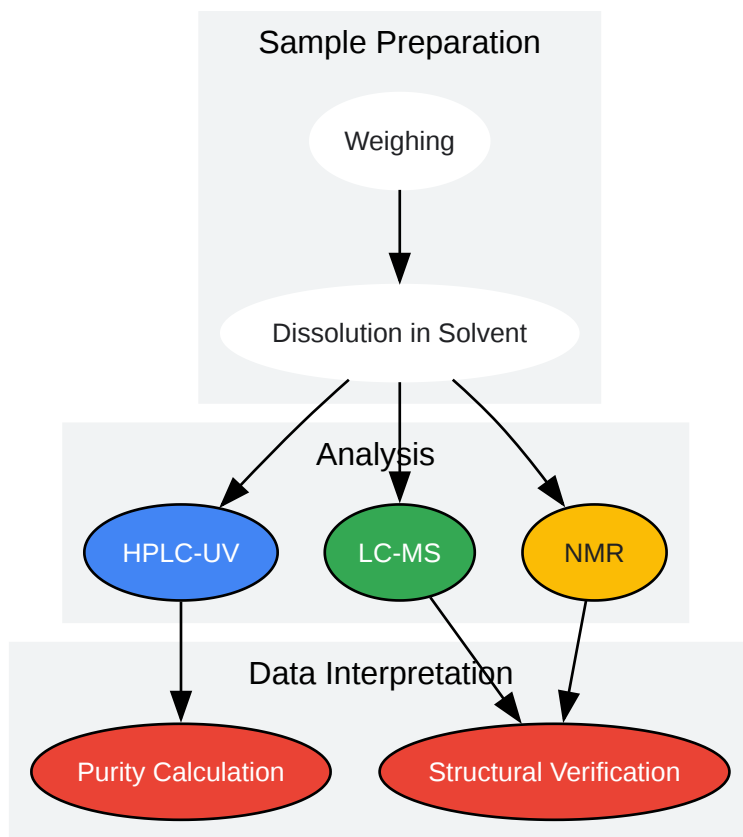
Workflow for Chemical Standard Certification



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Caption: A flowchart illustrating the key stages in the quality control and certification process for a chemical reference standard.

Analytical Pathway for Sudan Red 7B-d5



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Caption: A diagram showing the logical flow from sample preparation to data analysis for the characterization of **Sudan Red 7B-d5**.

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